

Application Note: Comprehensive Analytical Characterization of N-(4-Cyanophenyl)-N-methylglycine

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Compound of Interest

Compound Name: *n*-(4-Cyanophenyl)-*n*-methylglycine
CAS No.: 152085-47-7
Cat. No.: B8739041

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Executive Summary & Scientific Context

N-(4-Cyanophenyl)-N-methylglycine is a highly specialized amino acid derivative that serves as a critical intermediate in the synthesis of disubstituted bicyclic heterocycles and active pharmaceutical ingredients (APIs), including direct thrombin inhibitors[1]. Because the structural integrity and purity of this intermediate directly dictate the yield and safety profile of the final API, rigorous analytical characterization is mandatory.

As a Senior Application Scientist, I have designed this protocol to move beyond simple step-by-step instructions. This guide explains the causality behind each analytical choice and embeds self-validating systems into every workflow, ensuring that your data is both scientifically sound and compliant with international validation standards[2].

Physicochemical Profiling & Causality of Analytical Choices

Understanding the molecule's structural features is the foundation of analytical method development:

- **Tertiary Amine:** The N-methyl substitution eliminates the N-H hydrogen bond donor found in secondary amine precursors. This alters its solubility profile and simplifies its NMR spectra.
- **Carboxylic Acid:** Imparts pH-dependent solubility and zwitterionic potential (pKa ~3.5).
- **Cyanophenyl Group:** The strongly electron-withdrawing para-cyano group significantly reduces the basicity of the amine nitrogen. It also provides a distinct ultraviolet (UV) chromophore and a highly diagnostic infrared (IR) signature.

Table 1: Physicochemical and Target Spectroscopic Data

Parameter	Value / Description	Analytical Significance
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	Determines the exact mass for HRMS validation.
Molecular Weight	190.20 g/mol	Reference for nominal mass calculations.
Monoisotopic Mass	190.0742 Da	Target for high-resolution mass spectrometry (HRMS).
Diagnostic ¹ H NMR	~3.1 (s, 3H), ~4.2 (s, 2H), ~6.8 (d, 2H), ~7.6 (d, 2H)	Confirms the N-methyl, methylene, and para-substitution.
Diagnostic FTIR	~2220 cm ⁻¹ (C≡N), ~1710 cm ⁻¹ (C=O)	Authoritatively confirms cyano and carboxylic acid groups.

Structural Elucidation Workflows

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality & Rationale: Because the molecule contains a polar carboxylic acid, deuterated dimethyl sulfoxide (DMSO-d₆) is the optimal solvent to ensure complete dissolution. The N-methyl substitution eliminates N-H coupling, resulting in a sharp, diagnostic singlet for the N-

CH₃ protons at ~3.1 ppm. The strongly electron-withdrawing cyano group deshields the ortho protons on the aromatic ring, shifting them downfield to ~7.6 ppm, while the protons ortho to the amine resonate upfield at ~6.8 ppm, creating a classic AA'BB' splitting pattern.

Self-Validating Protocol:

- **Sample Preparation:** Dissolve 15 mg of the compound in 0.6 mL of DMSO-d₆. Ensure complete dissolution via brief sonication.
- **Acquisition:** Acquire ¹H NMR at 400 MHz (minimum 16 scans) and ¹³C NMR at 100 MHz (minimum 512 scans) at 298 K.
- **System Validation:** Calibrate the chemical shifts internally using the residual solvent peak of DMSO-d₆ (¹H: 2.50 ppm; ¹³C: 39.52 ppm). If the solvent peak deviates, the spectrum must be recalibrated to ensure absolute shift accuracy.

Fourier Transform Infrared (FTIR) Spectroscopy

Causality & Rationale: The cyano (-C≡N) functional group provides a uniquely isolated stretching frequency in the 2210–2230 cm⁻¹ region. Because very few other molecular vibrations occur in this window, this band serves as an authoritative, self-validating marker for the intact cyanophenyl moiety.

Self-Validating Protocol:

- **Background Scan:** Collect a background spectrum of the clean Attenuated Total Reflectance (ATR) diamond crystal (32 scans, 4 cm⁻¹ resolution) to subtract environmental CO₂ and moisture.
- **Sample Acquisition:** Place 2-3 mg of the solid powder directly onto the ATR crystal. Apply uniform pressure using the anvil and acquire the spectrum.
- **System Validation:** Prior to the daily run, verify the instrument's optical alignment and laser frequency using a standard polystyrene film (confirming the sharp peak at exactly 1601 cm⁻¹).

High-Resolution Mass Spectrometry (HRMS)

Causality & Rationale: Electrospray ionization in positive mode (ESI+) is ideal for generating the protonated molecule $[M+H]^+$. The tertiary amine readily accepts a proton in an acidic diluent, ensuring high ionization efficiency.

Self-Validating Protocol:

- **Sample Preparation:** Dilute the sample to 1 $\mu\text{g/mL}$ in Methanol/Water (50:50, v/v) containing 0.1% Formic Acid.
- **Acquisition:** Infuse the sample into the ESI source at 10 $\mu\text{L/min}$. Operate in positive ion mode with a capillary voltage of 3.0 kV.
- **System Validation:** Utilize an internal lock-mass calibrant (e.g., Leucine Enkephalin) infused simultaneously during acquisition. The mass accuracy of the target $[M+H]^+$ peak (m/z 191.0815) must fall within ≤ 5 ppm of the theoretical value.

Purity and Impurity Profiling via RP-HPLC-UV

Causality & Rationale: The carboxylic acid moiety ($\text{pK}_a \sim 3.5$) readily ionizes at neutral pH, which leads to poor retention and severe peak tailing on standard silica-based reversed-phase columns. By utilizing a strongly acidic mobile phase (0.1% Formic Acid, $\text{pH} \sim 2.7$), the carboxylic acid is fully protonated and neutralized. This ensures robust hydrophobic interaction with the C18 stationary phase, yielding sharp, symmetrical peaks. Detection at 220 nm is chosen to maximize the absorption of the cyanophenyl chromophore[3].

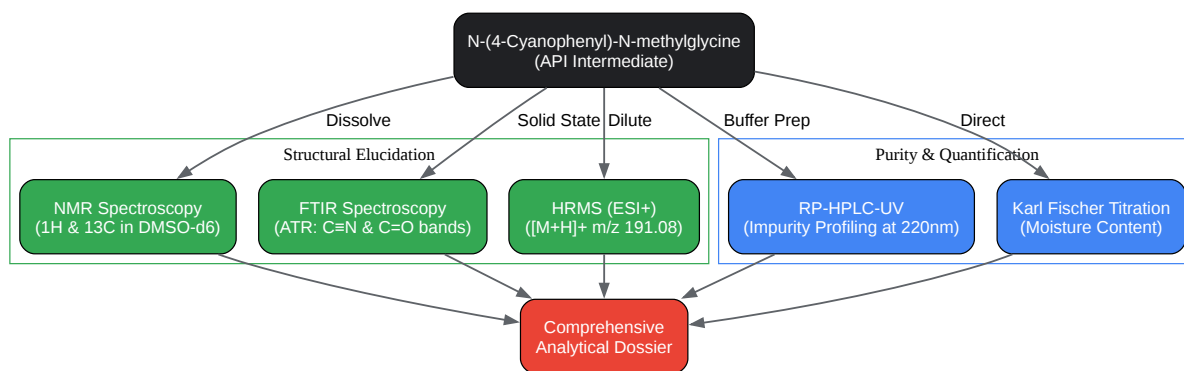
Self-Validating Protocol:

- **Mobile Phase Preparation:** Prepare Mobile Phase A (0.1% Formic Acid in MS-grade water) and Mobile Phase B (100% MS-grade Acetonitrile). Filter through a 0.22 μm membrane and degas.
- **System Suitability Testing (SST):** Inject a blank (diluent) to ensure no baseline interference. Inject a standard solution (50 $\mu\text{g/mL}$) six times. The Relative Standard Deviation (RSD) of the peak area must be $\leq 2.0\%$, and the USP tailing factor must be ≤ 1.5 to proceed[2].
- **Sample Analysis:** Inject 10 μL of the sample solution (1 mg/mL) and execute the gradient program.

Table 2: RP-HPLC Gradient Parameters

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Flow Rate (mL/min)
0.0	95	5	1.0
2.0	95	5	1.0
10.0	40	60	1.0
12.0	10	90	1.0
14.0	10	90	1.0
14.1	95	5	1.0
18.0	95	5	1.0

Analytical Workflow Visualization



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Analytical workflow for the characterization of **N-(4-Cyanophenyl)-N-methylglycine**.

References

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Sources

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